

C.I. Acid Yellow 200 molecular formula and weight

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Compound of Interest

Compound Name: C.I. Acid yellow 200

Cat. No.: B12364771

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Technical Guide: C.I. Acid Yellow 200

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **C.I. Acid Yellow 200**, alongside detailed experimental protocols relevant to its application and study.

Chemical and Physical Properties

C.I. Acid Yellow 200 is a single azo class acid dye.[1] Its fundamental properties are summarized in the table below.

Property	Value
C.I. Name	Acid Yellow 200
C.I. Number	18930
CAS Registry Number	6359-95-1
Molecular Formula	$C_{20}H_{13}ClN_4Na_2O_7S_2$ [1]
Molecular Weight	566.9 g/mol [1]
Class	Single Azo
Application	Primarily used for wool dyeing.[1]

Experimental Protocols

While specific experimental protocols for **C.I. Acid Yellow 200** are not extensively detailed in publicly available literature, the following sections provide generalized methodologies for working with acid dyes based on established procedures for similar compounds. These protocols are intended to serve as a starting point for experimental design.

This protocol outlines a typical batch adsorption experiment to evaluate the removal of an acid dye from water using an adsorbent material.

Objective: To determine the adsorption capacity of a selected adsorbent for an acid yellow dye.

Materials and Equipment:

- C.I. Acid Yellow dye
- Adsorbent material (e.g., activated carbon, biochar, bentonite)
- Erlenmeyer flasks (250 mL or 300 mL)
- Rotary incubator shaker
- pH meter
- UV-Vis Spectrophotometer
- 0.1 M HCl and 0.1 M NaOH for pH adjustment

Methodology:

- **Preparation of Dye Stock Solution:** Prepare a stock solution of the acid yellow dye of a known concentration (e.g., 100 ppm) in deionized water.
- **Batch Adsorption Experiments:**
 - In a series of Erlenmeyer flasks, add a fixed volume of the dye solution (e.g., 100 mL).
 - Adjust the initial pH of the solutions to desired values using 0.1 M HCl or 0.1 M NaOH.

- Add a pre-weighed amount of the adsorbent to each flask.
- Place the flasks on a rotary shaker and agitate at a constant speed (e.g., 200 rpm) at a controlled temperature for a specified contact time.
- Analysis:
 - After the desired contact time, withdraw samples and centrifuge or filter to separate the adsorbent.
 - Measure the final concentration of the dye in the supernatant using a UV-Vis spectrophotometer at the dye's maximum absorbance wavelength.
- Data Evaluation: The amount of dye adsorbed per unit mass of adsorbent (q_e , in mg/g) can be calculated using the following equation:

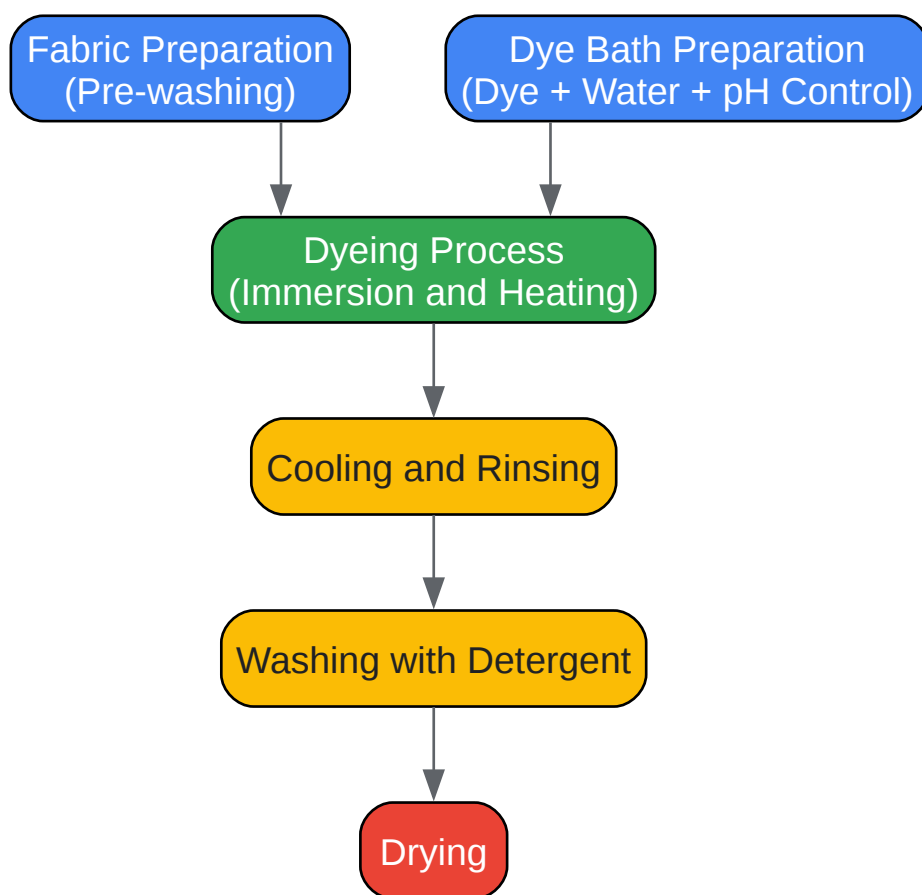
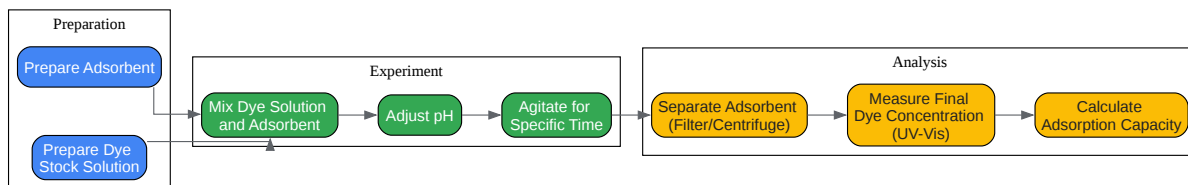
$$q_e = (C_0 - C_e) * V / m$$

Where:

- C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), respectively.
- V is the volume of the solution (L).
- m is the mass of the adsorbent (g).

Experimental Parameters to Investigate:

- Effect of pH: Vary the initial pH of the dye solution (e.g., from 2 to 12) to determine the optimal pH for adsorption.
- Effect of Adsorbent Dose: Vary the amount of adsorbent while keeping the dye concentration and volume constant.
- Effect of Initial Dye Concentration: Vary the initial concentration of the dye solution.
- Effect of Contact Time: Collect aliquots at different time intervals to determine the equilibrium time.



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References

- 1. worlddyevariety.com [worlddyevariety.com]
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